# Introduction to Mecoprop: A Physicochemical Profile

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-(4-Chloro-3-methylphenoxy)propanoic acid* |
| *CAS No.:* | *777-54-8* |
| *Cat. No.:* | *B180902* |

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Mecoprop, chemically known as 2-(4-chloro-2-methylphenoxy)propanoic acid, is a selective, systemic herbicide widely utilized for the control of broadleaf weeds.[1][2] As a member of the phenoxyalkanoic acid class of herbicides, its mode of action involves mimicking the plant hormone auxin, leading to uncontrolled and unsustainable growth in target species.[3][4] A critical feature of Mecoprop is its chirality; it exists as a racemic mixture of two stereoisomers. The herbicidal activity is almost exclusively attributed to the (R)-(+)-enantiomer, often referred to as Mecoprop-P.[2][4][5]

For researchers, formulation scientists, and environmental chemists, a thorough understanding of Mecoprop's fundamental physicochemical properties is paramount. The acid dissociation constant (pKa) and solubility are two of the most critical parameters, as they govern the compound's behavior in both biological and environmental systems. These properties dictate its absorption, translocation in plants, formulation stability, environmental fate, and potential for soil mobility and groundwater contamination. This guide provides a detailed examination of the pKa and solubility of Mecoprop, complete with field-proven experimental protocols for their determination.

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# Section 1: The Acid Dissociation Constant (pKa) of Mecoprop

The pKa value is a quantitative measure of the strength of an acid in solution. Mecoprop is a weak carboxylic acid, and its pKa value indicates the pH at which the molecule exists in equilibrium, with 50% in its undissociated (protonated, lipophilic) form and 50% in its dissociated (deprotonated, anionic, hydrophilic) form. This equilibrium is fundamental to its behavior and efficacy.

## Reported pKa Values

The pKa of Mecoprop has been determined by various methods, leading to a narrow range of reported values. This slight variability can be attributed to differences in experimental conditions such as temperature, ionic strength, and analytical technique.

| Parameter | Reported Value | Source |
|---|---|---|
| pKa | 3.78 | PubChem[1] |
| pKa | 3.21 | PubChem[1] |
| pKa (Mecoprop) | 3.11 (at 25°C) | AERU Database[4] |
| pKa (Mecoprop-P) | 3.7 (at 25°C) | AERU Database[5] |

For practical applications, a pKa value in the range of 3.1 to 3.8 is a reliable reference point for modeling and experimental design.

## Significance of pKa in Application and Environmental Fate

The ionization state of Mecoprop, governed by its pKa, has profound implications:

- Biological Activity: The neutral, undissociated form is more lipophilic and is generally believed to be more readily absorbed through the waxy cuticle of plant leaves.
- Environmental Mobility: At typical environmental pH levels (pH 5-8), which are above Mecoprop's pKa, the compound will exist predominantly in its anionic form. This negatively

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charged species is highly water-soluble and exhibits low adsorption to negatively charged soil particles, leading to high mobility and a potential for leaching into groundwater.[1][6]

- Formulation: Knowledge of the pKa is essential for developing stable formulations. Mecoprop is often formulated as a water-soluble salt (e.g., dimethylamine or potassium salt) to improve its handling and dissolution in spray tanks.[1][7]

Caption: Experimental workflow for pKa determination via potentiometric titration.

# Section 2: The Solubility of Mecoprop

Solubility is the maximum concentration of a solute that can dissolve in a solvent at a given temperature to form a saturated solution. For Mecoprop, solubility is not a single value but a property highly dependent on the solvent system (especially aqueous pH) and temperature.

## Aqueous and Organic Solvent Solubility

As predicted by its pKa, the aqueous solubility of Mecoprop is highly pH-dependent. [8]The acid form, prevalent at low pH, has limited water solubility. In contrast, its salts, formed at pH > pKa, are very soluble. [1]It is also readily soluble in many common organic solvents. [6][8]

| Solvent | Temperature | Solubility | Source |
|---|---|---|---|
| **Water** | **25 °C** | **880 mg/L** | **PubChem [1]** |
| Water | 20 °C | 900 mg/L | Wikipedia [2] |
| Water (Diethanolamine Salt) | 20 °C | 580 g/L (580,000 mg/L) | PubChem [1] |
| Water (Dimethylamine Salt) | 20 °C | 660 g/L (660,000 mg/L) | PubChem [1] |
| Acetone | 20 °C | >1000 g/kg | PubChem [1] |
| Diethyl Ether | 20 °C | >1000 g/kg | PubChem [1] |
| Ethanol | 20 °C | >1000 g/kg | PubChem [1] |
| Ethyl Acetate | 20 °C | 825 g/kg | PubChem [1] |

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| Chloroform | 20 °C | 339 g/kg | PubChem [1]|

## Experimental Protocol: Solubility Determination by the Shake-Flask Method

This protocol adheres to the OECD Guideline 105, a standard method for determining water solubility for substances with solubility above $10^{-2}$ g/L. [9][10][11] Pillar of Expertise: The "Why" Behind the Method The shake-flask method is the gold standard for solubility determination because it directly measures the thermodynamic equilibrium between the undissolved solid and the saturated solution. By ensuring an excess of the solid phase is present and allowing sufficient time for equilibrium to be reached at a constant temperature, the method yields a true measure of the saturation mass concentration.

Self-Validating System

- Confirmation of Equilibrium: Samples of the aqueous phase are taken at different time points (e.g., 24, 48, 72 hours). Equilibrium is confirmed when consecutive measurements differ by no more than a small, predefined percentage (e.g., <5%), indicating the concentration is no longer changing.
- Mass Balance: The amount of substance used and the final concentration are checked to ensure consistency and that saturation was indeed achieved.
- Validated Analytical Method: The concentration of Mecoprop in the saturated solution is measured using a fully validated analytical technique, such as HPLC-UV, with established linearity, accuracy, and precision.

Step-by-Step Methodology

- Preliminary Test: A preliminary, less rigorous test is performed to estimate the approximate solubility and the time needed to reach equilibrium. This helps in planning the definitive experiment. [9][11]2. Preparation:
  - Add an amount of solid, analytical grade Mecoprop to several replicate flasks, ensuring the amount is well in excess of its estimated solubility.

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- Add a precise volume of the desired solvent (e.g., purified water or a buffer solution of a specific pH).
- Seal the flasks to prevent solvent evaporation.

- Equilibration:
  - Place the flasks in a constant-temperature shaker bath (e.g., 20 ± 0.5 °C). [9][11] * Agitate the flasks at a constant speed for a predetermined period (e.g., 48-72 hours), as determined by the preliminary test, to allow the system to reach equilibrium.
- Phase Separation:
  - After equilibration, cease agitation and allow the flasks to remain in the constant-temperature bath for an extended period (e.g., 24 hours) for the excess solid to settle.
  - To separate the saturated aqueous phase from the undissolved solid, use centrifugation at the same constant temperature.
  - Carefully withdraw an aliquot of the clear supernatant for analysis. Filtration can also be used, but one must verify that the filter material does not adsorb the analyte.
- Analysis:
  - Prepare a series of calibration standards of Mecoprop in the same solvent.
  - Quantify the concentration of Mecoprop in the collected supernatant using a validated analytical method (e.g., HPLC-UV).
  - Measure the pH of the saturated solution, as it is a critical parameter for aqueous solubility.

Caption: Experimental workflow for solubility determination via the shake-flask method.

## Conclusion

The pKa and solubility of Mecoprop are cornerstone physicochemical properties that are intrinsically linked. With a pKa in the range of 3.1-3.8, Mecoprop's behavior is dominated by its

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acidic nature. Its aqueous solubility is low in its neutral form but increases dramatically at pH values above its pKa and upon formation of its salts. It is highly soluble in a range of organic solvents. For researchers in drug development, agricultural science, and environmental regulation, a precise understanding and accurate measurement of these parameters are not merely academic exercises; they are essential for creating effective, stable formulations and for accurately predicting the environmental fate and impact of this widely used herbicide. The robust, self-validating protocols detailed in this guide provide a reliable framework for generating the high-quality data required for these critical applications.

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